

In-Depth Technical Safety Guide for 4-Hydroxy-3-methoxybenzonitrile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *4-Hydroxy-3-methoxybenzonitrile*

Cat. No.: *B1293924*

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For Researchers, Scientists, and Drug Development Professionals

Synonyms: Vanillonitrile, 4-Cyano-2-methoxyphenol

Introduction

4-Hydroxy-3-methoxybenzonitrile, a derivative of vanillin, is a versatile intermediate in the synthesis of pharmaceuticals and other specialty chemicals.^[1] Its molecular structure, featuring hydroxyl, methoxy, and nitrile functional groups, provides a scaffold for diverse chemical modifications. This guide provides a comprehensive overview of the safety data for **4-Hydroxy-3-methoxybenzonitrile**, intended to inform safe handling, storage, and disposal practices in a research and development setting.

Hazard Identification and Classification

4-Hydroxy-3-methoxybenzonitrile is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its acute toxicity upon ingestion, skin contact, or inhalation, as well as its potential to cause skin and eye irritation.^[2]

GHS Classification

The GHS classification for **4-Hydroxy-3-methoxybenzonitrile** is summarized in the table below. It is consistently categorized as "Acute Toxicity, Category 4" for oral, dermal, and

inhalation routes of exposure, indicating that it is harmful by these routes. It is also classified as a skin and eye irritant.[2][3]

Hazard Class	Category
Acute Toxicity, Oral	4
Acute Toxicity, Dermal	4
Acute Toxicity, Inhalation	4
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2A
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	3

Hazard Statements (H-Statements)

Consistent with the GHS classification, the following hazard statements apply to **4-Hydroxy-3-methoxybenzonitrile**:[3]

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H332: Harmful if inhaled.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements (P-Statements)

To mitigate the risks associated with handling this compound, the following precautionary measures should be taken:[3]

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Toxicological Information

While specific quantitative toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) values for **4-Hydroxy-3-methoxybenzonitrile** are not readily available in the public domain, the "Acute Toxicity, Category 4" classification provides an estimated range of toxicity.

Acute Toxicity

The "Category 4" classification for acute oral, dermal, and inhalation toxicity indicates the following approximate lethal dose ranges:

- Oral: Between 300 and 2000 mg/kg body weight.
- Dermal: Between 1000 and 2000 mg/kg body weight.
- Inhalation: Between 10 and 20 mg/L for vapors, and between 1 and 5 mg/L for dusts/mists for a 4-hour exposure.

It is important to note that these are estimated ranges based on the GHS criteria, and the actual values may vary.

Skin and Eye Irritation

4-Hydroxy-3-methoxybenzonitrile is classified as a skin irritant (Category 2) and a serious eye irritant (Category 2A).[\[2\]](#) This means that direct contact can cause reversible inflammatory effects on the skin, such as redness and swelling, and significant, but reversible, irritation to the eyes.

Experimental Protocols (General Methodologies)

Specific experimental protocols for the toxicological testing of **4-Hydroxy-3-methoxybenzonitrile** are not publicly available. However, the following sections describe the general methodologies based on internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD), that are typically used to assess skin and eye irritation.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test (Based on OECD TG 439)

This in vitro test method is a non-animal alternative for assessing skin irritation potential.

Principle: The test evaluates the ability of a chemical to induce cytotoxicity in a reconstructed human epidermis model. A reduction in cell viability below a certain threshold is indicative of skin irritation.[\[4\]](#)

Methodology:

- **Tissue Preparation:** Reconstituted human epidermis tissues are cultured to form a multi-layered, differentiated epidermis.
- **Test Substance Application:** A small amount of the test substance (solid or liquid) is applied topically to the surface of the epidermis tissue.[\[4\]](#)
- **Exposure and Incubation:** The tissues are exposed to the test substance for a defined period (e.g., 15-60 minutes), followed by a post-exposure incubation period (e.g., 42 hours).[\[5\]](#)
- **Viability Assessment:** After incubation, cell viability is determined using a colorimetric assay, most commonly the MTT assay. In this assay, the yellow tetrazolium salt MTT is reduced to a purple formazan product by metabolically active cells. The amount of formazan produced is

proportional to the number of viable cells and is quantified by measuring the optical density.

[5]

- Data Interpretation: The cell viability of the treated tissues is compared to that of negative controls. A substance is identified as an irritant if the mean tissue viability is reduced below 50% of the negative control.[4]

In Vitro Eye Irritation: Reconstructed Human Cornea-like Epithelium (RhCE) Test (Based on OECD TG 492)

This in vitro method is used to identify chemicals that can cause serious eye damage or irritation.

Principle: Similar to the skin irritation test, this method assesses the cytotoxicity of a chemical on a reconstructed human cornea-like epithelium model.[6]

Methodology:

- Tissue Preparation: Three-dimensional human cornea-like epithelial tissues are cultured.
- Test Substance Application: The test substance is applied topically to the corneal surface. Liquids are typically applied for a shorter duration (e.g., 30 minutes) than solids (e.g., 6 hours).[7]
- Exposure and Post-Incubation: After the exposure period, the tissues are thoroughly rinsed and transferred to fresh medium for a post-incubation period (e.g., 2 to 18 hours).[7][8]
- Viability Assessment: Cell viability is measured using the MTT assay, as described for the skin irritation test.[8]
- Data Interpretation: The viability of the treated tissues is expressed as a percentage of the negative control. A chemical that reduces cell viability to $\leq 60\%$ is classified as an eye irritant. [6]

Physicochemical Information

Understanding the physicochemical properties of **4-Hydroxy-3-methoxybenzonitrile** is essential for assessing its potential hazards and for developing appropriate handling procedures.

Property	Value	Source
Molecular Formula	C ₈ H ₇ NO ₂	[9]
Molecular Weight	149.15 g/mol	[9]
Appearance	Beige crystalline powder	[10]
Melting Point	85-89 °C	[11]
Boiling Point	Not available	[11]
Solubility	Sparingly soluble in water.	[12]

Exposure Controls and Personal Protection

Given the hazardous nature of **4-Hydroxy-3-methoxybenzonitrile**, stringent exposure controls and the use of appropriate personal protective equipment (PPE) are mandatory.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.
- Ensure that eyewash stations and safety showers are readily accessible.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: If working with the powder outside of a fume hood or if dust generation is likely, a NIOSH-approved respirator with a particulate filter is recommended.[\[3\]](#)

First Aid Measures

In case of exposure, the following first aid measures should be taken immediately:

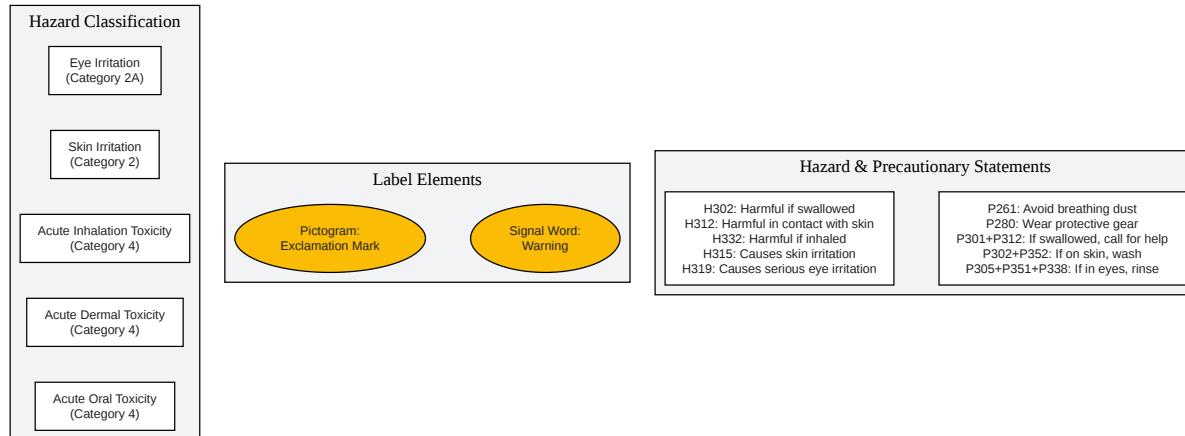
- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[13]
- After Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention.[13]
- After Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention from an ophthalmologist.[13]
- After Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[14]

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.[15]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.

Diagrams

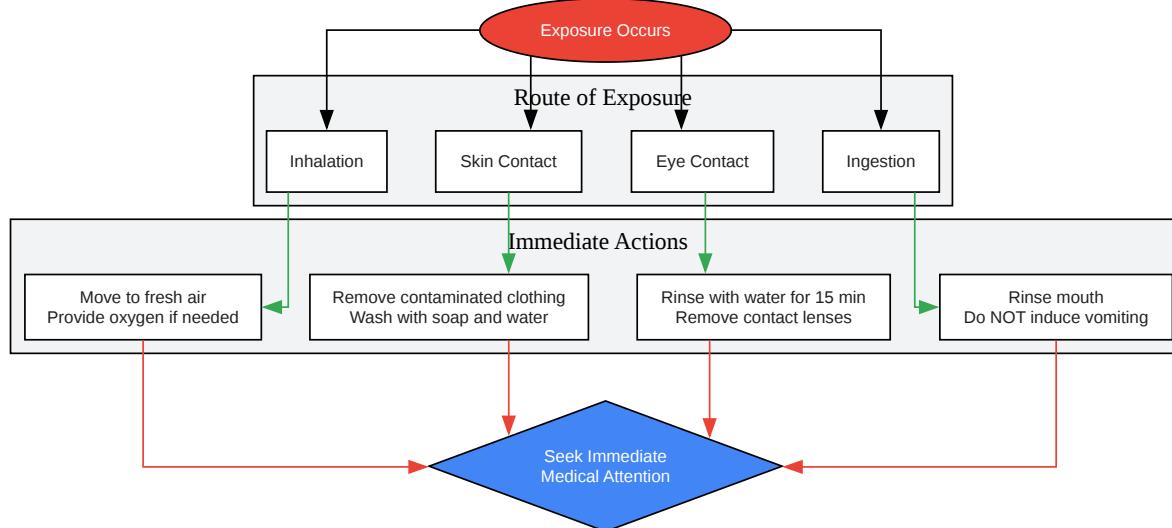
GHS Hazard Communication Workflow



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Caption: GHS hazard communication workflow for **4-Hydroxy-3-methoxybenzonitrile**.

First Aid Response Flowchart

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Caption: First aid response flowchart for exposure to **4-Hydroxy-3-methoxybenzonitrile**.

Conclusion

4-Hydroxy-3-methoxybenzonitrile is a valuable chemical intermediate that requires careful handling due to its hazardous properties. A thorough understanding of its GHS classification, potential health effects, and appropriate safety precautions is essential for researchers, scientists, and drug development professionals. Adherence to the safety guidelines outlined in this document will help to minimize the risk of exposure and ensure a safe working environment.

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- To cite this document: BenchChem. [In-Depth Technical Safety Guide for 4-Hydroxy-3-methoxybenzonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1293924#4-hydroxy-3-methoxybenzonitrile-safety-data-sheet-sds-information>]

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